

Benzarone EYA3 inhibition compared to other inhibitors

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Compound Focus: Benzarone

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Overview of EYA Inhibitors

The following table summarizes key EYA inhibitors identified in the scientific literature. It's important to note that much of the available data comes from studies focused on individual inhibitors, rather than head-to-head comparisons.

Inhibitor Name	Primary EYA Target(s)	Reported Potency (IC ₅₀ or KI)	Key Characteristics & Selectivity	Demonstrated Biological Effects
Benzarone [1]	EYA2, EYA3	Information missing	Identified with Benzbromarone; reported to exhibit selectivity for EYA over classical PTPs like PTP1B [1].	Inhibits endothelial cell motility and angiogenesis <i>in vitro</i> and in zebrafish models [1].
Benzbromarone (BBR) [1] [2] [3]	EYA family (EYA1, EYA3 highlighted)	Information missing	A uricosuric drug being repurposed; inhibits EYA phosphatase	Reduces viability in leukemia cells; synergizes with Menin & DOT1L

Inhibitor Name	Primary EYA Target(s)	Reported Potency (IC ₅₀ or KI)	Key Characteristics & Selectivity	Demonstrated Biological Effects
N-arylidenebenzohydrazide compounds (e.g., NCGC00249987) [4] [5]	EYA2 (specifically)	KI = 440 nM for EYA2 [4]	activity. Analysis suggests its antileukemic effects are driven by EYA inhibition rather than off-targets [2] [3]. Allosteric inhibitor; demonstrates high selectivity for EYA2 and does not inhibit EYA3 [4] [5].	inhibitors; delays leukemia progression <i>in vivo</i> ; inhibits angiogenesis [1] [2] [3]. Inhibits EYA2 phosphatase-dependent cell migration, invadopodia formation, and invasion in lung cancer cells [5].

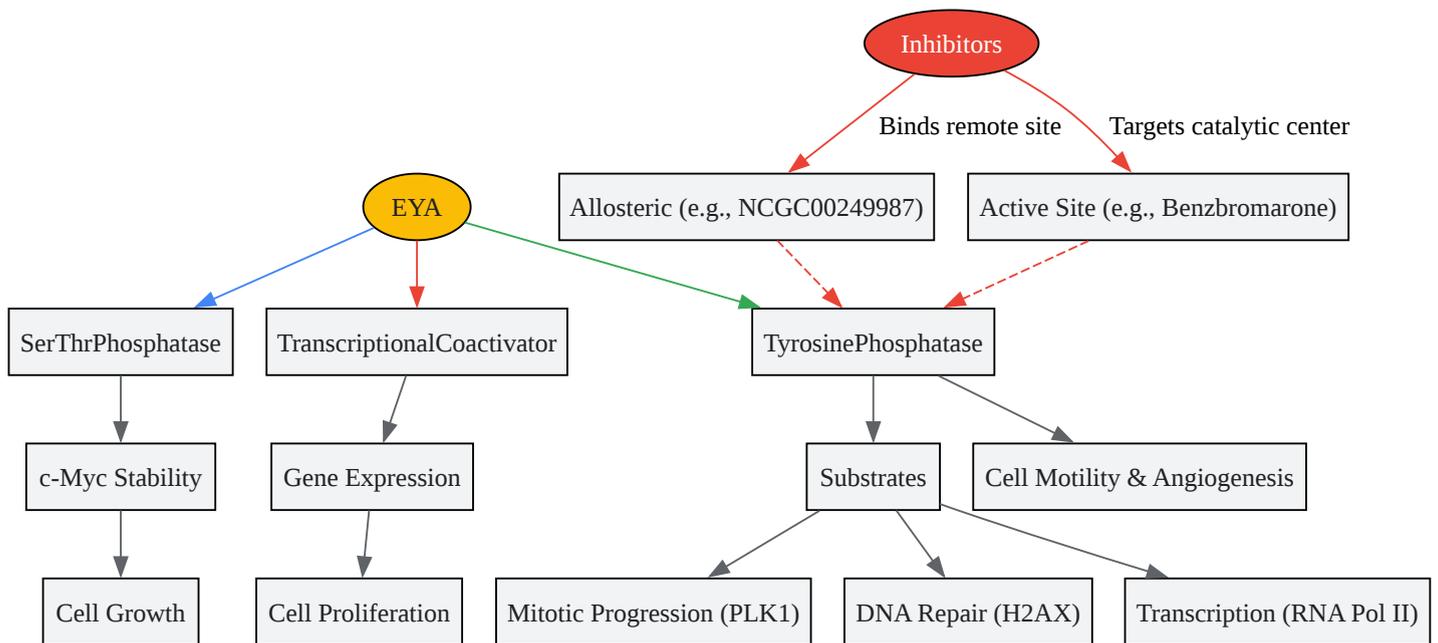
Experimental Data and Methodologies

The conclusions in the table are supported by various experimental protocols. Here are the methodologies for key findings:

- **Benzarone's Selectivity Assessment** [1]: The tyrosine phosphatase activity of full-length EYA3 was tested against a model substrate (pNPP) in the presence of **Benzarone** and Benzbromarone. To establish selectivity, the same compounds were tested against a representative classical protein tyrosine phosphatase, **PTP1B**, under comparable conditions. **Benzarone** showed greater selectivity for EYA over PTP1B than Benzbromarone [1].
- **Benzbromarone's Anti-Leukemic Efficacy *In Vivo*** [2] [3]: Mice transplanted with MLL-AF9 leukemia cells were treated with vehicle, 10 mg/kg, or 40 mg/kg Benzbromarone via daily oral gavage. Treatment with 40 mg/kg BBR significantly delayed disease progression, prolonged survival, and reduced leukemia burden compared to the control group [2] [3].
- **Allosteric Inhibition Mechanism** [5]: The co-crystal structure of the EYA2 domain with inhibitor NCGC00249987 was determined. This revealed that the compound binds to an **allosteric site distant from the active site**, inducing a conformational change that is unfavorable for Mg²⁺ binding, thereby inhibiting enzymatic activity.

EYA Family Functions and Inhibition Mechanisms

EYA proteins are unusual multifunctional proteins, and their inhibition can impact multiple cellular processes. The following diagram outlines their key functions and general mechanisms of inhibition.



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Interpretation and Research Considerations

When interpreting this data, please consider the following points:

- **The "Best" Inhibitor is Context-Dependent:** The choice of inhibitor depends heavily on the research or therapeutic goal. Benzbromarone, which inhibits multiple EYAs, might be preferred for a broad effect, while an EYA2-specific allosteric inhibitor is essential for studying that particular isoform's function.

- **Mind the Evidence Gap for Benzarone:** The available data for **Benzarone** is primarily from a single, earlier study focusing on angiogenesis [1]. A direct, quantitative comparison of its potency and selectivity against Benzbromarone and other inhibitors across different EYA isoforms and disease models is not available in the search results.
- **Focus on Therapeutic Objectives:** For anti-angiogenesis or anti-metastasis research, both **Benzarone** and the allosteric EYA2 inhibitors are highly relevant. For hematological malignancies like MLL-r leukemia, the evidence strongly supports the use of Benzbromarone.

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